

A Technical Guide to Ceramide 1-Phosphate Transport Protein (CPTP) Function

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Compound of Interest

Compound Name: Ceramide 1-phosphate

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Audience: Researchers, scientists, and drug development professionals.

Abstract: This document provides a comprehensive technical overview of the **ceramide 1-phosphate** transport protein (CPTP), also known as GLTPD1. CPTP is a crucial mediator of non-vesicular lipid trafficking, specifically shuttling the bioactive sphingolipid ceramide-1-phosphate (C1P) between intracellular membranes. As the only identified protein with this specific function in mammals, CPTP plays a pivotal role in regulating cellular C1P levels and distribution, thereby influencing a cascade of downstream signaling events.^{[1][2]} This guide details the structure, mechanism, and core functions of CPTP in key biological processes, including inflammation, autophagy, and cancer. It summarizes key quantitative data, outlines relevant experimental protocols, and provides visual diagrams of associated signaling pathways to offer a detailed resource for professionals in biomedical research and drug development.

Core Function and Properties of CPTP

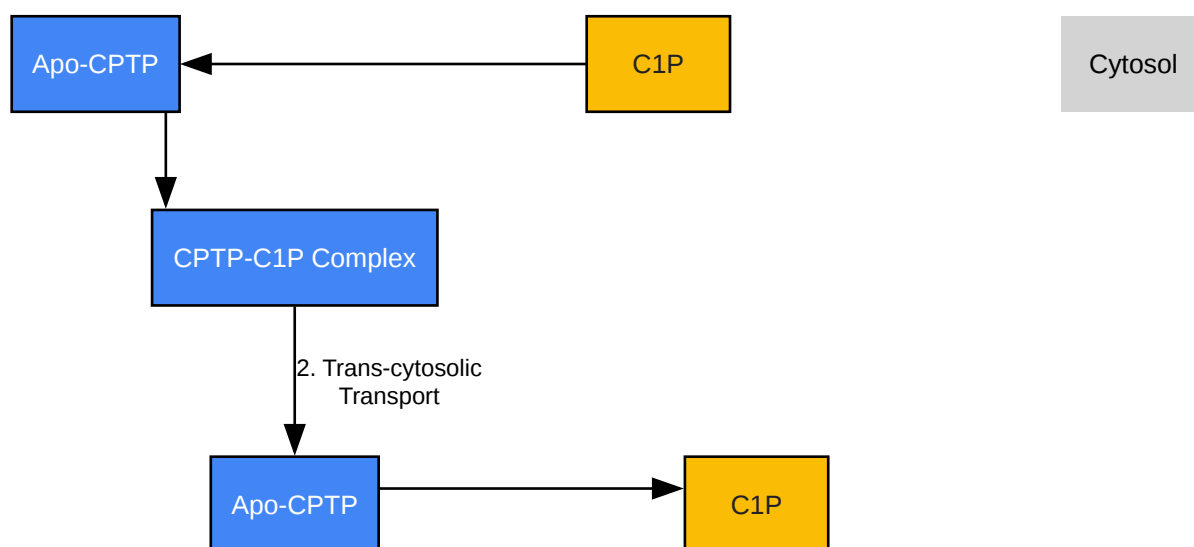
Ceramide-1-phosphate transport protein (CPTP) is a cytosolic lipid transfer protein that selectively binds and transports ceramide-1-phosphate (C1P) between membranes.^{[3][4]} It is a member of the glycolipid transfer protein (GLTP) superfamily, sharing a similar structural fold but exhibiting distinct lipid head-group specificity.^{[2][5]} Unlike GLTP, which transports ceramide-linked sugars, CPTP is highly specific for ceramide-linked phosphates.^[5] It shows no significant transfer activity for other lipids such as ceramide, sphingosine-1-phosphate (S1P),

galactosylceramide, or major phospholipids like phosphatidylcholine and phosphatidic acid.[2][4]

1.1 Cellular Localization CPTP resides in the cytosol but dynamically associates with various organelle membranes to perform its transport function.[5] Key sites of association include the trans-Golgi network (TGN), the plasma membrane, endosomes, and the nuclear membrane.[4][6][7] The TGN is a primary site of action, as it is where the enzyme ceramide kinase (CERK) synthesizes C1P.[2][5][6]

1.2 Structural Architecture and Transport Mechanism The structure of CPTP is characterized by an all-alpha-helical "sandwich" fold, which creates an internal hydrophobic cavity or tunnel.[5][8] This cavity shields the hydrophobic acyl chains of a C1P molecule from the aqueous environment of the cytosol during inter-membrane transit.[8][9]

A critical feature for its function is a surface-exposed patch of cationic residues, including Lys60, Arg106, and Arg110, which specifically recognize and bind the negatively charged phosphate headgroup of C1P.[6] The transport mechanism is a multi-step process: CPTP binds to a membrane, which induces conformational changes that facilitate the extraction of a C1P molecule.[8][9] The CPTP-C1P complex then diffuses through the cytosol to an acceptor membrane, where it releases the C1P molecule. This shuttle-like action allows for the rapid, non-vesicular trafficking of C1P.[8][9]



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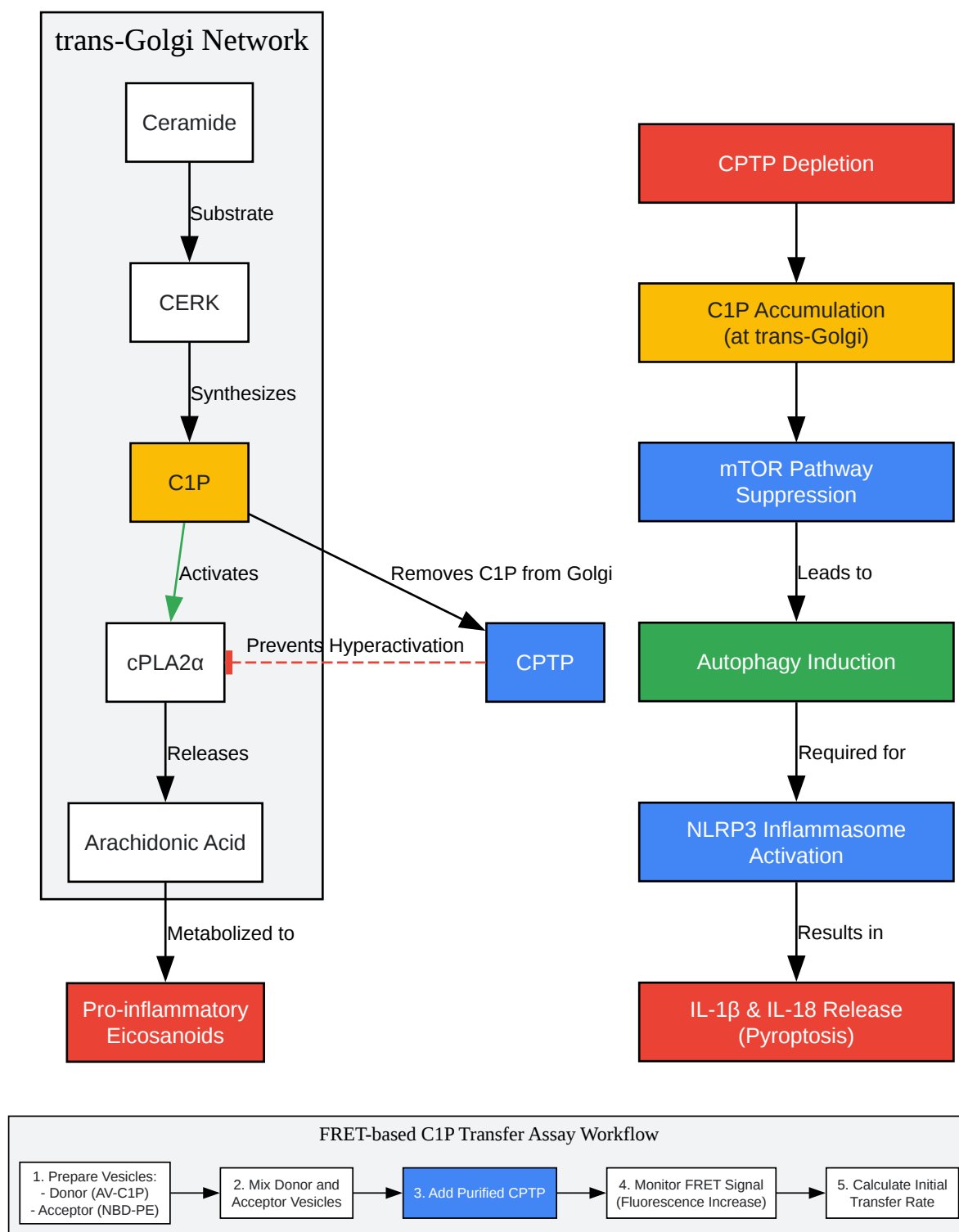
Caption: The C1P transport cycle mediated by CPTP.

Key Biological Functions and Signaling Pathways

CPTP's role as a specific C1P transporter places it at the center of several critical signaling pathways. By controlling the subcellular location and concentration of C1P, CPTP acts as a homeostatic regulator.

2.1 Regulation of Pro-Inflammatory Eicosanoid Production C1P is a potent signaling lipid that activates group IVA cytosolic phospholipase A2 α (cPLA2 α).^{[3][6]} This process occurs primarily at the TGN, where C1P is synthesized by CERK.^[6] Activated cPLA2 α translocates to the Golgi and releases arachidonic acid from membrane phospholipids.^{[3][6]} Arachidonic acid is the precursor for the synthesis of pro-inflammatory eicosanoids, which are implicated in chronic inflammatory diseases and cancer.^{[3][5]}

CPTP's primary function in this pathway is to prevent the accumulation of C1P at the TGN by transporting it to other membranes, such as the plasma membrane.^[6] This action effectively downregulates cPLA2 α activity and subsequent eicosanoid production.^{[3][5]} Consequently, depletion of CPTP leads to elevated C1P levels at the Golgi, hyperactivation of cPLA2 α , and increased production of pro-inflammatory mediators.^{[2][3][5]}



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